

# Application Notes and Protocols: Combining Eticlopride with Other Dopamine Agents

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## Compound of Interest

Compound Name: Eticlopride

Cat. No.: B1201500

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## Introduction

**Eticlopride** is a substituted benzamide that acts as a selective and high-affinity antagonist for the dopamine D2 and D3 receptors.[1] It is a crucial pharmacological tool for investigating the function of D2-like receptors in various physiological and pathological processes.[2][3] These application notes provide detailed protocols for utilizing **Eticlopride** in combination with other dopamine agents to explore the intricacies of the dopaminergic system.

**Eticlopride** hydrochloride is a selective antagonist for the dopamine D2-like receptors, demonstrating a high affinity for D2 and D3 receptors with  $K_i$  values of 0.09 nM and 1.5 nM, respectively.[4] Its selectivity for D2-like receptors over D1-like receptors is significant, with a  $K_i$  value of 10,000 nM for D1 receptors. This selectivity makes it an invaluable tool for dissecting the specific roles of D2-like receptor signaling pathways.

## Data Presentation

### Table 1: Binding Affinity of Eticlopride for Dopamine and Other Receptors

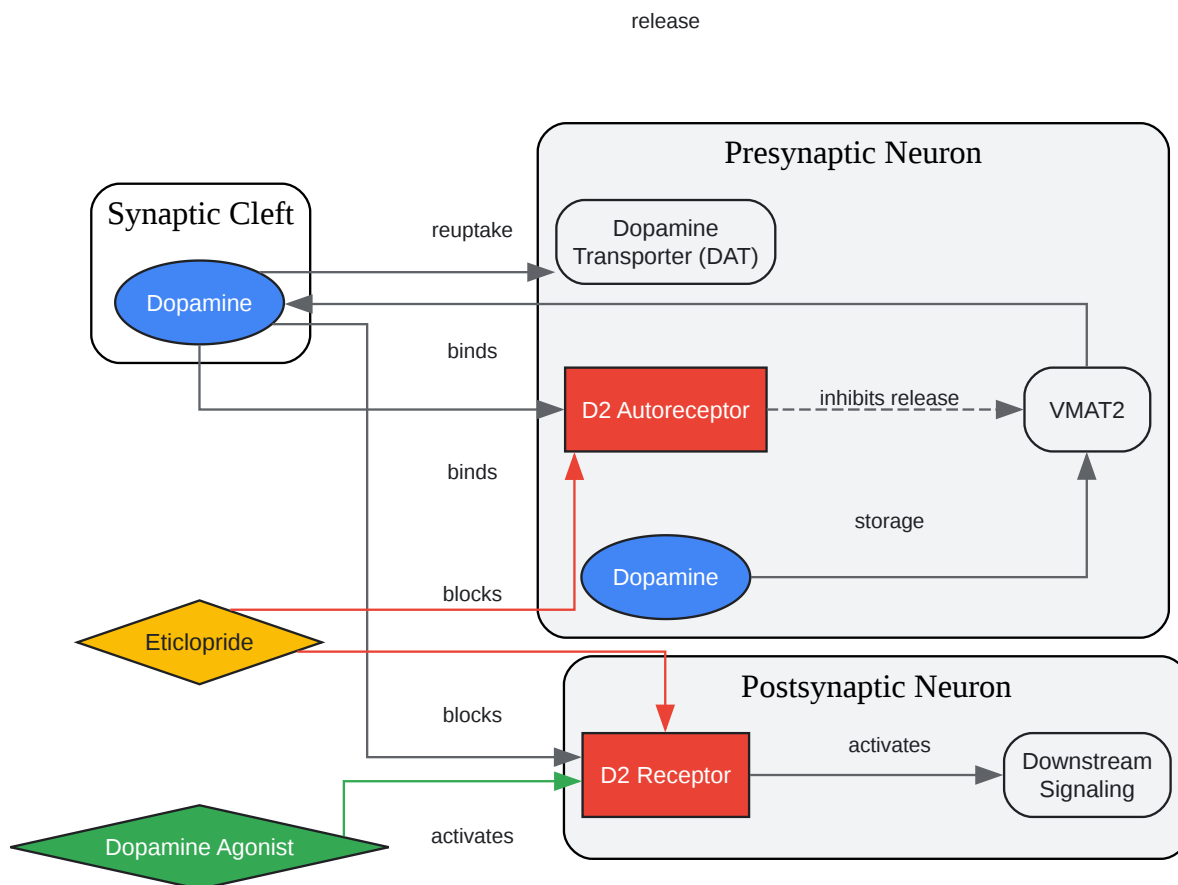
Receptor Subtype	Ki (nM)	Reference
Dopamine D2	0.09	
Dopamine D3	1.5 (in CCL1.3 cells)	
Dopamine D1	10,000	
$\alpha$ 1-adrenergic	112	
$\alpha$ 2-adrenergic	699	
5-HT2	830	
5-HT1	6220	

## Table 2: In Vitro IC50 Values for Eticlopride in Displacement Assays

| Radioligand | Receptor | IC50 (nM) | Reference | | --- | --- | --- | | [3H]spiperone | Dopamine D2 | 1.0 | | | [3H]domperidone | Dopamine D2 | 1.6 | | | [3H]ADTN | Dopamine D3 | 113 | |

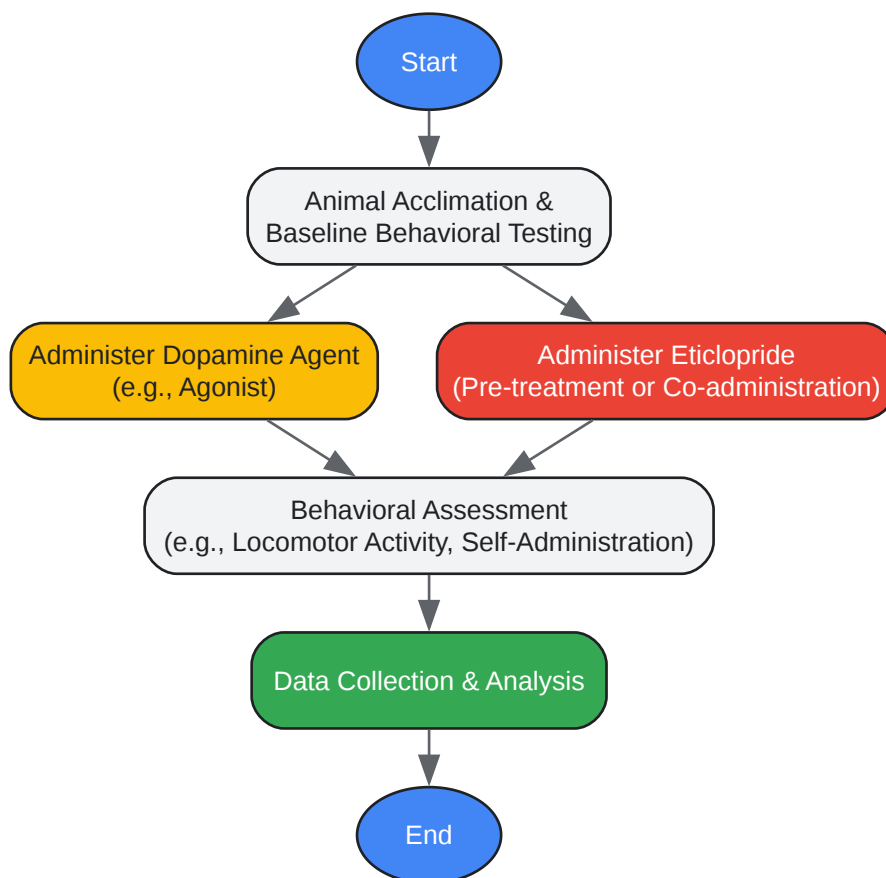
## Signaling Pathways and Experimental Logic

The following diagrams illustrate the mechanism of action of **Eticlopride** and a typical experimental workflow for studying its effects in combination with a dopamine agonist.



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### Dopaminergic Synapse and Drug Action



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## References

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